

# Personal protective equipment for handling (E/Z)-GSK5182

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## Compound of Interest

Compound Name: (E/Z)-GSK5182

Cat. No.: B15612324

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## Essential Safety and Handling Guide for (E/Z)-GSK5182

(E/Z)-GSK5182 is a potent, selective, and orally active inverse agonist of the estrogen-related receptor  $\gamma$  (ERR $\gamma$ ). As with any active small molecule compound, proper handling and safety precautions are paramount to ensure the safety of laboratory personnel and the integrity of the research. This guide provides essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals.

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for (E/Z)-GSK5182 is not readily available, it should be handled as a potent research compound with unknown comprehensive hazards. The following PPE is mandatory to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling (E/Z)-GSK5182

Operation	Required PPE	Additional Recommendations
Weighing and Aliquoting Powder	- Nitrile gloves (double-gloving recommended)- Laboratory coat- Safety glasses with side shields or chemical splash goggles- N95 or higher-rated respirator	Perform in a certified chemical fume hood or a powder containment hood to avoid inhalation of airborne particles.
Preparing Solutions	- Nitrile gloves- Laboratory coat- Safety glasses with side shields or chemical splash goggles	Handle solutions in a well-ventilated area or a chemical fume hood.
General Handling and Experiments	- Nitrile gloves- Laboratory coat- Safety glasses with side shields	Ensure good laboratory hygiene. Avoid contact with skin and eyes.

## Operational and Handling Plan

A systematic approach to handling **(E/Z)-GSK5182** from receipt to disposal is critical for safety and experimental success.

### 1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number on the label match the order. (CAS No. for **(E/Z)-GSK5182**: 2699724-40-6; CAS No. for GSK5182: 877387-37-6).

### 2. Storage:

- Store the solid compound and stock solutions in a cool, dry, and dark place.
- Follow the supplier's specific storage temperature recommendations to ensure stability.

Table 2: Storage Conditions for **(E/Z)-GSK5182**

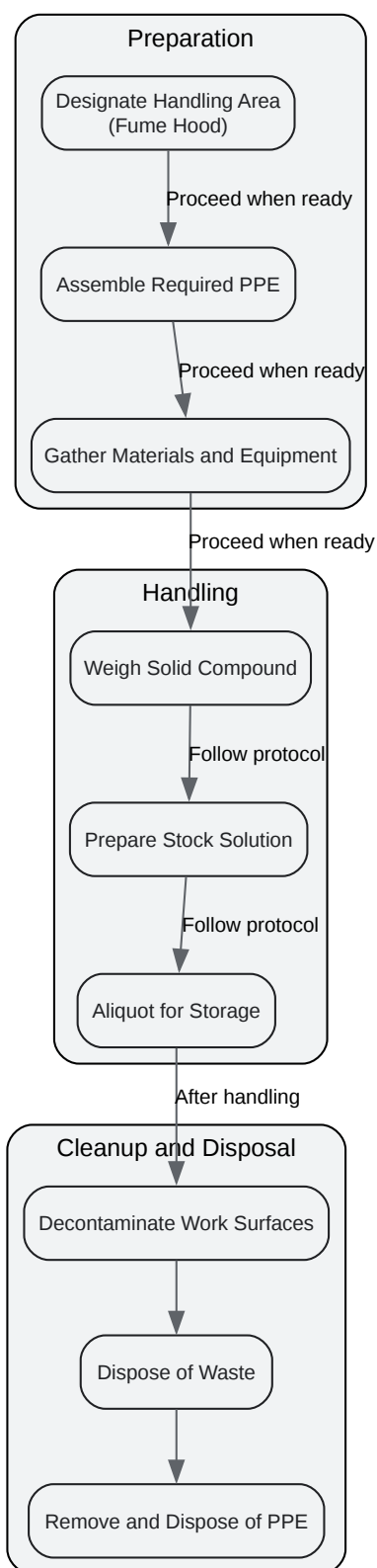
Form	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)
Solid Powder	0 - 4 °C	-20 °C
Stock Solution in DMSO	0 - 4 °C	-20 °C or -80 °C

Note: It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.

### 3. Solution Preparation:

- **(E/Z)-GSK5182** is soluble in DMSO.[\[1\]](#)
- Prepare solutions in a chemical fume hood.
- Use appropriate volumetric glassware and ensure it is clean and dry.
- Cap vials tightly after preparation.

### Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling and preparation of **(E/Z)-GSK5182**.

## Disposal Plan

Proper disposal of **(E/Z)-GSK5182** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

### 1. Unused Solid Compound and Solutions:

- Dispose of as hazardous chemical waste.
- Do not discard down the drain or in regular trash.
- Follow your institution's and local regulations for chemical waste disposal. This typically involves collection by a certified hazardous waste management company.

### 2. Contaminated Materials:

- All disposable items that have come into contact with **(E/Z)-GSK5182**, such as pipette tips, gloves, and empty vials, should be considered contaminated.
- Collect these materials in a designated, sealed hazardous waste container.

Table 3: Disposal Guidelines

Waste Type	Disposal Method
Unused solid (E/Z)-GSK5182	Hazardous chemical waste incineration.
Solutions of (E/Z)-GSK5182	Hazardous chemical waste.
Empty Vials	Hazardous waste, unless thoroughly decontaminated.
Contaminated Labware (gloves, tips, etc.)	Hazardous waste.

By adhering to these safety and handling protocols, researchers can minimize risks and ensure a safe laboratory environment when working with **(E/Z)-GSK5182**. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

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## References

- 1. GSK5182 | Estrogen Receptor/ERR | Reactive Oxygen Species | TargetMol [targetmol.com]
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